

literature review of ZIF-67 research

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Compound of Interest

Compound Name: ACS-67

Cat. No.: B605159

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Synthesis of ZIF-67

ZIF-67 can be synthesized through various methods, including solvothermal, hydrothermal, co-precipitation, and facile room-temperature synthesis.^{[1][6][7]} The choice of synthesis route, solvent, reactant molar ratio, and temperature can influence the resulting crystal size, morphology, and physicochemical properties.^{[8][9]}

Experimental Protocol: Room-Temperature Synthesis

This protocol describes a common and environmentally friendly method for synthesizing ZIF-67 nanoparticles at room temperature.^{[10][11][12]}

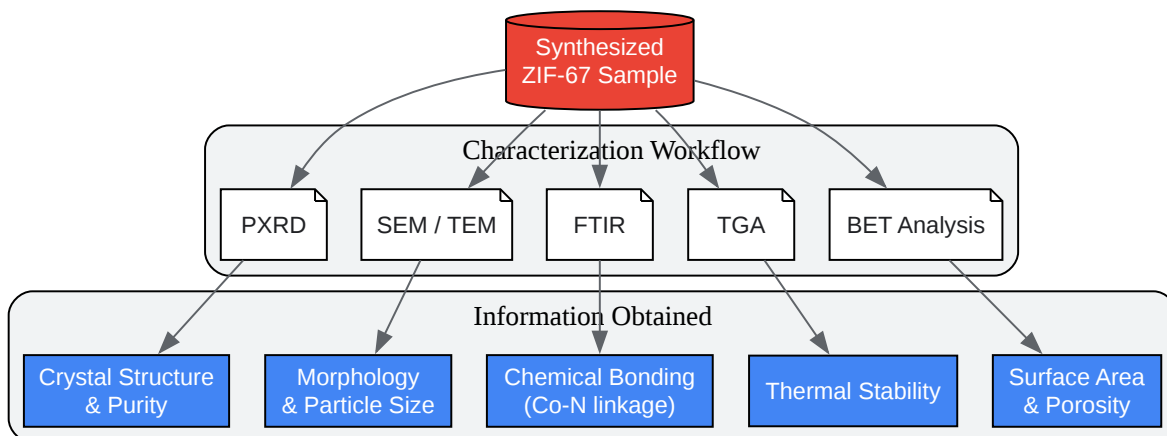
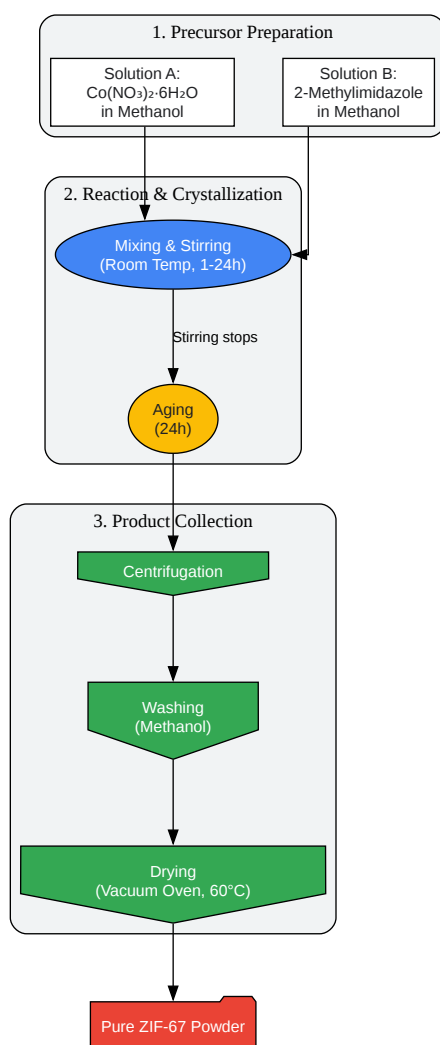
Materials:

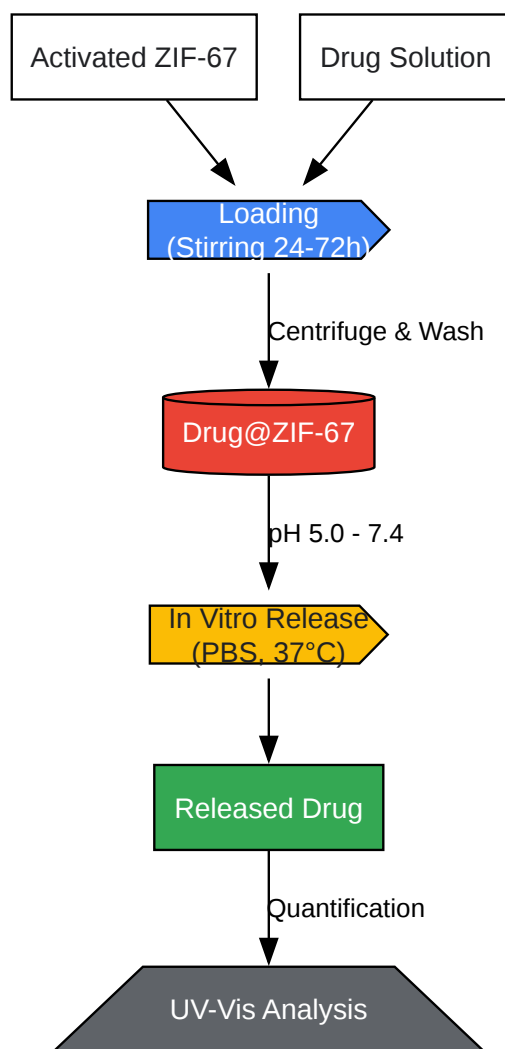
- Cobalt (II) nitrate hexahydrate ($\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)
- 2-methylimidazole (Hmim, $\text{C}_4\text{H}_6\text{N}_2$)
- Methanol (CH_3OH)

Procedure:

- Prepare Precursor Solutions:

- Solution A: Dissolve a specific amount of $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ in methanol. For example, 1.436 g in 100 mL of methanol.[\[11\]](#)[\[13\]](#)
- Solution B: Dissolve a molar excess of 2-methylimidazole in methanol. For example, 3.244 g in 100 mL of methanol.[\[11\]](#)[\[13\]](#)
- Mixing and Reaction:
 - Slowly pour Solution A (the metal solution) into Solution B (the ligand solution) under vigorous stirring at room temperature.[\[11\]](#)[\[13\]](#)
 - A dark purple precipitate should form almost immediately, indicating the nucleation of ZIF-67.
- Aging and Crystallization:
 - Continue stirring the mixture at room temperature for a set period, typically ranging from 1 to 24 hours.[\[10\]](#)[\[12\]](#)
 - After stirring, allow the solution to stand without agitation for 24 hours to promote crystal growth.[\[11\]](#)[\[13\]](#)
- Product Collection and Purification:
 - Collect the purple ZIF-67 crystals by centrifugation (e.g., 5000-6000 rpm for 15-20 minutes).[\[10\]](#)[\[13\]](#)
 - Wash the collected product multiple times with fresh methanol to remove any unreacted precursors and impurities.
 - Dry the final product in a vacuum oven at a moderate temperature (e.g., 50-60 °C) for 12-24 hours.[\[10\]](#)[\[12\]](#)





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